

Biological Activities of 1,7-Dimethoxyxanthone and Structurally Related Analogs: A Technical Guide

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Compound of Interest

Compound Name: 1,7-Dimethoxyxanthone

Cat. No.: B15494298

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Disclaimer: Information regarding the specific biological activities of **1,7-dimethoxyxanthone** is limited in publicly available scientific literature. This guide provides a comprehensive overview of the biological activities of structurally related xanthenes, particularly those with hydroxyl and methoxy substitutions at the C1 and C7 positions, to offer valuable insights for researchers, scientists, and drug development professionals. The presented data on analogous compounds can serve as a basis for predicting the potential activities of **1,7-dimethoxyxanthone** and for designing future research.

Introduction to Xanthenes

Xanthenes are a class of oxygenated heterocyclic compounds with a dibenzo- γ -pyrone scaffold.^[1] This tricyclic structure allows for a wide range of biological activities, making them a subject of significant interest in medicinal chemistry and drug discovery. The biological effects of xanthone derivatives are highly dependent on the nature and position of their substituents.^[1] This guide focuses on xanthenes with substitutions at the 1 and 7 positions, providing a comparative analysis of their known biological activities.

Anticancer Activity

Several xanthone derivatives have demonstrated cytotoxic effects against various cancer cell lines. The substitution pattern on the xanthone core plays a crucial role in determining the potency and selectivity of their anticancer activity.

Quantitative Data on Anticancer Activity

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of various xanthone derivatives against different cancer cell lines.

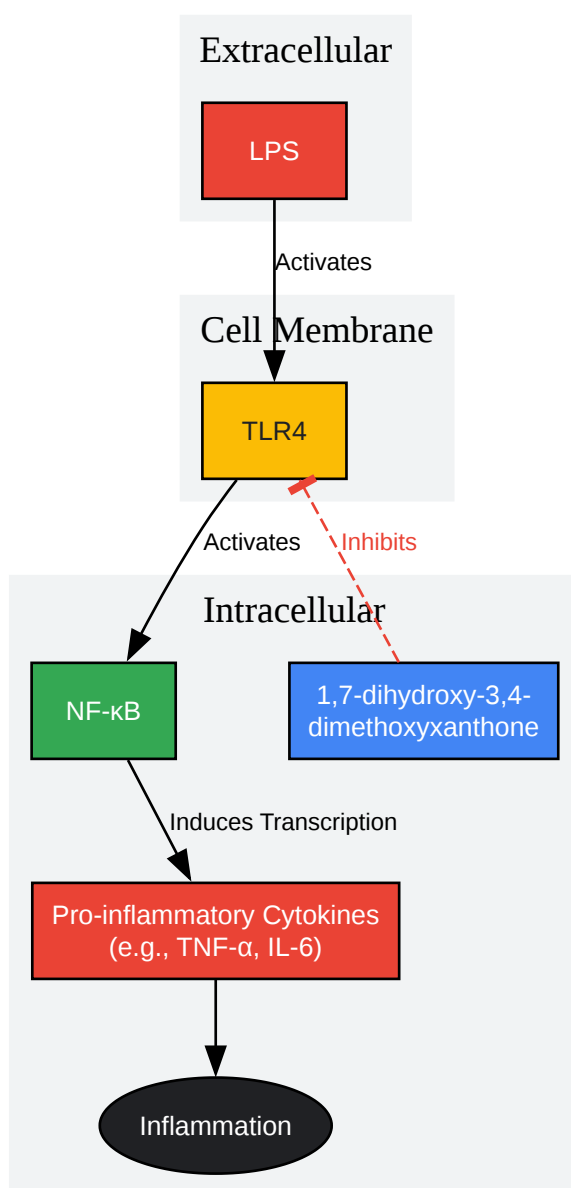
Compound	Cancer Cell Line	IC50 (μM)	Reference
1,7-dihydroxyxanthone	HepG2	13.2	[2]
1-hydroxyxanthone	T47D	248.82	[3]
1,3-dihydroxyxanthone	T47D	137.24	[3]
1,6-dihydroxyxanthone	HepG2	40.4	[2]
1,3,6-trihydroxyxanthone	T47D	121.89	[3]
1,3,6,8-tetrahydroxyxanthone	HepG2	9.18	[2]
1,7-dihydroxy-2-methoxy-3-(3-methylbut-2-enyl)-9H-xanthen-9-one	KB	20.0	[4]
1,7-dihydroxy-2-methoxy-3-(3-methylbut-2-enyl)-9H-xanthen-9-one	KBv200	30.0	[4]
1-hydroxy-4,7-dimethoxy-6-(3-oxobutyl)-9H-xanthen-9-one	KB	35.0	[4]
1-hydroxy-4,7-dimethoxy-6-(3-oxobutyl)-9H-xanthen-9-one	KBv200	41.0	[4]

Experimental Protocols

Cell Viability Assay (MTT Assay)

A common method to assess the cytotoxic effects of xanthone derivatives is the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Workflow for MTT Assay





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